

# Cinnamtannin D2: A Comprehensive Physicochemical and Biological Overview

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## Compound of Interest

Compound Name: Cinnamtannin D2

Cat. No.: B12089259

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## Introduction

**Cinnamtannin D2** is a complex proanthocyanidin, a class of polyphenolic compounds found in various plants, including species of *Cinnamomum* and *Vaccinium vitis-idaea* (lingonberry).<sup>[1][2]</sup> As a member of the tannin family, it possesses a intricate molecular architecture that contributes to its significant biological activities. This technical guide provides an in-depth overview of the physicochemical properties of **Cinnamtannin D2**, alongside relevant experimental methodologies and a discussion of its potential biological significance. This document is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

## Physicochemical Properties

**Cinnamtannin D2** is characterized by a high molecular weight and a complex polyphenolic structure. These features dictate its solubility, reactivity, and interaction with biological systems. The key physicochemical properties are summarized in the tables below.

### Table 1: General and Chemical Properties of Cinnamtannin D2

Property	Value	Source
CAS Number	97233-47-1	[3]
Appearance	Powder	[3]
Molecular Formula	C60H48O24	[1][3][4]
IUPAC Name	(1R,5R,6R,7S,13R,21R)-5,13-bis(3,4-dihydroxyphenyl)-16-[(2R,3R,4R)-2-(3,4-dihydroxyphenyl)-3,5,7-trihydroxy-3,4-dihydro-2H-1-benzopyran-4-yl]-7-[(2R,3S)-2-(3,4-dihydroxyphenyl)-3,5,7-trihydroxy-3,4-dihydro-2H-1-benzopyran-8-yl]-4,12,14-trioxapentacyclo[11.7.1.0 <sup>2</sup> , <sup>11</sup> .0 <sup>3</sup> , <sup>8</sup> .0 <sup>15</sup> , <sup>20</sup> ]henicosa-2,8,10,15,17,19-hexaene-6,9,17,19,21-pentol	[1][4]
SMILES	<chem>C1C(C(OC2=C1C(=CC(=C2C3C(C(OC4=C3C(=CC5=C4C6C(C(O5)(OC7=C(C(=CC(=C67)O)O)C8C(C(OC9=CC(=CC(=C89)O)O)C1=CC(=C(C=C1)O)O)O)C1=CC(=C(C=C1)O)O)O)O)C1=C(C(=C(C=C1)O)O)O)O)O)C1=C(C(=C(C=C1)O)O)O)O</chem>	[3]
InChI Key	QRQAODSINXAOBF-BITWWPEZSA-N	[1][3]

**Table 2: Computed Physicochemical Data for Cinnamtannin D2**

Property	Value	Source
Average Molecular Weight	1153.01 g/mol	[1]
Monoisotopic Molecular Weight	1152.253552464 Da	[1][4]
Water Solubility	0.41 g/L	[1]
logP	4.18 (ALOGPS), 6.23 (ChemAxon)	[1]
pKa (Strongest Acidic)	8.6	[1]
pKa (Strongest Basic)	-5.2	[1]
Polar Surface Area	430.52 Å <sup>2</sup>	[1]
Rotatable Bond Count	6	[1]
Hydrogen Bond Donor Count	19	[1]
Hydrogen Bond Acceptor Count	24	[1]

Note: Melting point and boiling point data for **Cinnamtannin D2** are not readily available in the surveyed literature.

## Solubility Profile

**Cinnamtannin D2** is reported to be soluble in a range of organic solvents, including:

- Chloroform
- Dichloromethane
- Ethyl Acetate
- Dimethyl Sulfoxide (DMSO)
- Acetone[3]

## Experimental Protocols

### General Protocol for Isolation and Purification of Proanthocyanidins

While a specific, detailed protocol for the isolation of **Cinnamtannin D2** was not found in the initial search, a general methodology for the extraction and fractionation of proanthocyanidins from plant material, such as cinnamon bark, can be outlined. This protocol is based on common techniques used for separating polyphenolic compounds.

#### 1. Extraction:

- Air-dried and powdered plant material (e.g., twigs of *Cinnamomum osmophloeum*) is extracted with an organic solvent, typically an aqueous solution of acetone or methanol, at room temperature.
- The crude extract is filtered and concentrated under reduced pressure to remove the organic solvent.
- The resulting aqueous suspension is then partitioned sequentially with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their polarity.

#### 2. Chromatographic Fractionation:

- The n-butanol soluble fraction, which is typically rich in proanthocyanidins, is subjected to column chromatography.<sup>[5]</sup>
- Sephadex LH-20 gel chromatography is a common method for the separation of proanthocyanidins.<sup>[5]</sup>
- The column is eluted with a gradient of solvents, for example, a mixture of methanol and water, to yield several subfractions.

#### 3. Further Purification and Identification:

- The fractions containing the target compounds are further purified using techniques such as reversed-phase high-performance liquid chromatography (RP-HPLC).
- The structure and purity of the isolated compounds are confirmed by spectroscopic methods, including:
- Mass Spectrometry (MS): To determine the molecular weight.

- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To elucidate the chemical structure.[3]

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-> Fractions; Fractions -> RPHPLC; RPHPLC -> PureCompound;
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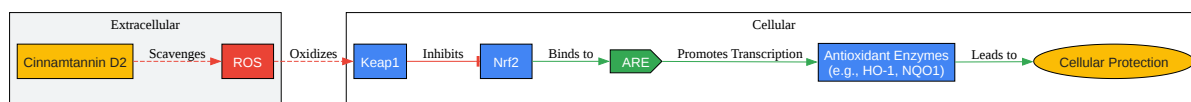
Caption: General workflow for the isolation of **Cinnamtannin D2**.

## Biological Activities and Signaling Pathways

Proanthocyanidins, including those found in cinnamon, are known to possess a range of biological activities, such as antioxidant and antihyperglycemic effects.[5] Cinnamtannin B-1, a related compound, has been shown to modulate processes like cytosolic free  $\text{Ca}^{2+}$  concentration, reactive oxygen species (ROS) generation, and platelet aggregation.[6] While specific signaling pathways for **Cinnamtannin D2** are not extensively detailed in the available literature, a generalized pathway for antioxidant activity is presented below.

### Potential Antioxidant Signaling Pathway

As an antioxidant, **Cinnamtannin D2** may exert its effects by scavenging free radicals and upregulating endogenous antioxidant defense mechanisms. This can involve the activation of transcription factors like Nrf2 (Nuclear factor erythroid 2-related factor 2), which plays a crucial role in the cellular response to oxidative stress.



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## References

- 1. Showing Compound Cinnamtannin D2 (FDB016796) - FooDB [foodb.ca]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Cinnamtannin D2 | CAS:97233-47-1 | Procyanidins | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. Cinnamtannin D2 | C60H48O24 | CID 46173959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Structural characterization and bioactivity of proanthocyanidins from indigenous cinnamon (Cinnamomum osmophloeum) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Cinnamtannin B-1 as an antioxidant and platelet aggregation inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
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